

Clofenotane (DDT) Solubility in Organic Solvents: A Technical Guide

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Compound of Interest		
Compound Name:	Clofenotane	
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **clofenotane**, widely known as Dichlorodiphenyltrichloroethane (DDT), in various organic solvents. This document is intended to serve as a critical resource for researchers, scientists, and professionals in drug development and environmental science, offering quantitative solubility data, detailed experimental methodologies for its determination, and visual representations of key processes and principles.

Core Concepts: Physicochemical Properties of Clofenotane

Clofenotane (C₁₄H₉Cl₅) is a crystalline organochlorine compound, renowned for its historical use as an insecticide.[1] Its molecular structure imparts a high degree of lipophilicity, making it practically insoluble in water but highly soluble in most organic solvents and fats.[1][2] This characteristic is fundamental to its environmental persistence and bioaccumulation.

Key physicochemical properties are summarized below:

Molecular Formula: C14H9Cl5

Molar Mass: 354.49 g/mol [3]

Appearance: Colorless crystals or a white to off-white powder.[3][4]



Melting Point: 108.5 °C[5]

Boiling Point: 260 °C (with decomposition)[5]

Log K₀w (Octanol-Water Partition Coefficient): 6.91, indicating high lipophilicity.[4]

Quantitative Solubility Data

The solubility of **clofenotane** varies significantly across different organic solvents, a reflection of the "like dissolves like" principle of chemical solubility. Non-polar solvents generally exhibit a higher capacity for dissolving this non-polar compound. The following table presents a compilation of quantitative solubility data for **clofenotane** in a range of common organic solvents.

Solvent	Temperature (°C)	Solubility (g/100 mL)
Acetone	25	58
Benzene	25	78
Carbon Tetrachloride	25	45
Chlorobenzene	25	74
Cyclohexanone	25	116
Ethanol (95%)	25	2
Ethyl Ether	25	28

Data sourced from IARC Monographs, 1974.[3]

Experimental Protocols for Solubility Determination

The determination of **clofenotane**'s solubility in organic solvents is typically achieved through the saturation shake-flask method, a globally recognized and reliable technique for establishing the thermodynamic solubility of a compound.

Principle of the Shake-Flask Method



An excess of the solid compound (**clofenotane**) is equilibrated with a specific solvent at a constant temperature. The resulting saturated solution is then carefully separated from the undissolved solid, and the concentration of the dissolved **clofenotane** is quantified using a suitable analytical technique.

Detailed Experimental Workflow

The following protocol outlines the key steps involved in determining the solubility of **clofenotane** using the shake-flask method, integrating best practices from OECD guidelines and analytical chemistry.

Materials and Equipment:

- Analytical grade clofenotane (p,p'-DDT isomer is preferred for consistency)
- High-purity organic solvents
- Glass flasks with airtight stoppers (e.g., screw-cap Erlenmeyer flasks)
- Constant temperature orbital shaker or water bath
- Centrifuge
- Syringes and syringe filters (e.g., 0.22 μm PTFE)
- Volumetric glassware
- Analytical balance
- Gas Chromatograph with an Electron Capture Detector (GC-ECD)

Procedure:

Preparation: An excess amount of crystalline clofenotane is accurately weighed and added
to a glass flask containing a known volume of the organic solvent. The flask is then securely
sealed to prevent solvent evaporation.



- Equilibration: The flask is placed in a constant temperature shaker bath and agitated for a sufficient period to reach equilibrium. For hydrophobic compounds like **clofenotane**, an equilibration time of 24 to 48 hours is recommended to ensure saturation.
- Phase Separation: After equilibration, the solution is allowed to stand at the same constant temperature to permit the settling of undissolved clofenotane crystals. To ensure complete separation of the solid and liquid phases, the sample is then centrifuged at a controlled temperature.
- Sampling: A clear aliquot of the supernatant (the saturated solution) is carefully withdrawn using a syringe fitted with a syringe filter to remove any remaining particulate matter.
- Quantification: The concentration of clofenotane in the filtered aliquot is determined by a
 validated analytical method, most commonly Gas Chromatography with Electron Capture
 Detection (GC-ECD), which offers high sensitivity for halogenated compounds.

Analytical Quantification by GC-ECD

- Standard Preparation: A series of calibration standards are prepared by dissolving known amounts of clofenotane in the solvent of interest.
- Sample Preparation: The saturated solution aliquot is appropriately diluted with the same solvent to fall within the linear range of the calibration curve.
- GC-ECD Parameters (Illustrative Example):
 - Column: A non-polar capillary column (e.g., HP-5 or equivalent).
 - Injector Temperature: 220 °C.
 - Detector Temperature: 290 °C.
 - Oven Temperature Program: Initial temperature of 120 °C held for 2 minutes, ramped at 10 °C/min to 270 °C and held for 1 minute, then ramped at 2 °C/min to a final temperature of 290 °C and held for 3 minutes.[6]
 - Carrier Gas: Nitrogen, at a constant flow rate.



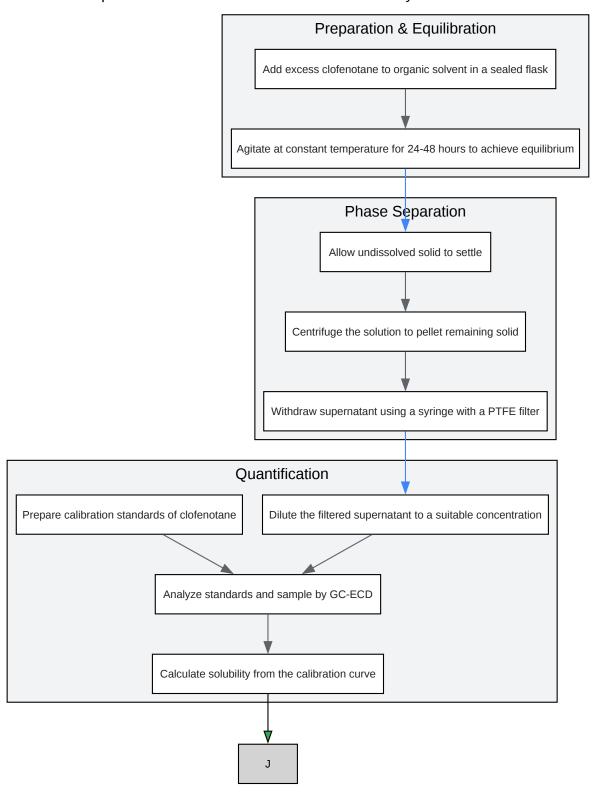
Data Analysis: The concentration of clofenotane in the sample is determined by comparing
its peak area to the calibration curve. The final solubility is then calculated, taking into
account any dilution factors, and is typically expressed in grams per 100 mL of solvent.

Visualizations

The following diagrams, generated using the DOT language, illustrate key aspects of the solubility determination process and the underlying chemical principles.



Experimental Workflow for Clofenotane Solubility Determination

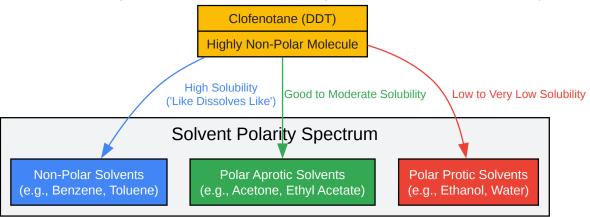


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Caption: A detailed workflow of the shake-flask method for determining **clofenotane** solubility.



Relationship Between Solvent Polarity and Clofenotane Solubility



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Caption: The influence of solvent polarity on the solubility of non-polar **clofenotane**.

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